

# Sutezolid early bactericidal activity EBA

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## Compound Focus: Sutezolid

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## Quantitative EBA Data and Safety Profile

The table below summarizes the core efficacy and safety findings from a phase 2 randomized controlled trial, which is the first study of **Sutezolid** in tuberculosis patients [1] [2].

Parameter	Sutezolid 600 mg BID	Sutezolid 1200 mg QD	Standard Therapy (HRZE)
Patient Numbers	N = 25	N = 25	N = 9
Mycobactericidal Activity (over 14 days)	Statistically significant (90% CI excluded zero)	Statistically significant (90% CI excluded zero)	Statistically significant (90% CI excluded zero)
EBA Monitoring Methods	Colony counts on agar; Time to positivity in liquid culture (MGIT)	Colony counts on agar; Time to positivity in liquid culture (MGIT)	Colony counts on agar; Time to positivity in liquid culture (MGIT)
Whole Blood Bactericidal Activity (WBA)	Statistically significant cumulative activity	Statistically significant cumulative activity	Information not specified in abstract

Parameter	Sutezolid 600 mg BID	Sutezolid 1200 mg QD	Standard Therapy (HRZE)
Key Safety Findings	Generally safe and well tolerated; No serious adverse events or dose reductions.	Generally safe and well tolerated; No serious adverse events or dose reductions.	Benchmark for safety comparison.
Most Common Adverse Event	Transient, asymptomatic ALT elevation (14% of all Sutezolid-treated patients).	Transient, asymptomatic ALT elevation (14% of all Sutezolid-treated patients).	Not specified for control group alone.

## Detailed Experimental Protocol

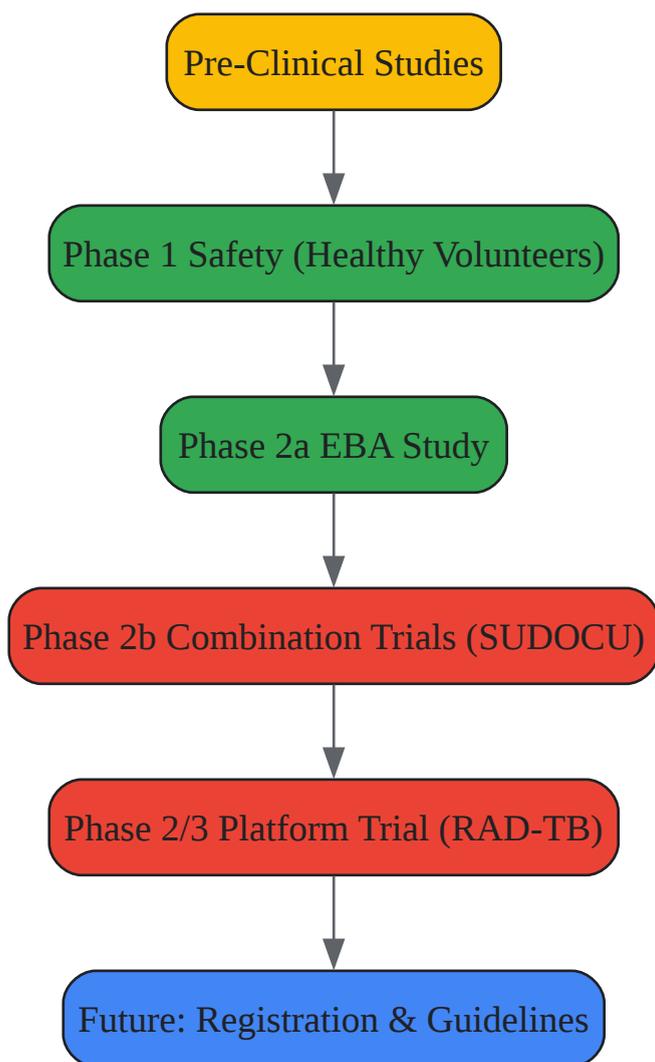
For researchers aiming to replicate or understand the EBA assessment methodology, here is a detailed breakdown of the experimental protocol from the same study [2].

- **Trial Design:** A randomized, open-label trial. Sputum smear-positive pulmonary TB patients were assigned to either **Sutezolid** regimens or standard 4-drug therapy (isoniazid, rifampicin, pyrazinamide, ethambutol) for the first **14 days** of treatment.
- **Subject Profile:** Adults (18-65) with radiographically confirmed pulmonary TB, positive sputum acid-fast smears, and culture or molecular confirmation of drug-susceptible *M. tuberculosis*. Participants could be HIV-uninfected or HIV-infected with a CD4 count >350/mm<sup>3</sup> and not on antiretrovirals.
- **Sputum Collection & Processing:**
  - **Collection:** Pooled sputum samples were collected over 16 hours on specified study days (e.g., days -1, 0, 1, 2, 3, 4, 6, 8, 10, 12, 14).
  - **Homogenization & Digestion:** Specimens were homogenized by stirring for 30 minutes and then digested with an equal volume of **Sputasol**.
  - **Viability Assays:**
    - **Colony Forming Units (CFU):** Log CFU determinations were performed on 7H11 agar with Selectatab from samples on days -1, 0, 1, 2, 4, 6, 10, and 14.
    - **Time to Positivity (TTP):** An aliquot was decontaminated, concentrated, and used to inoculate **Mycobacteria Growth Indicator Tubes (MGIT)**. Tubes were incubated in a BACTEC MGIT 960 system until positive or for up to 42 days.
- **Whole Blood Bactericidal Activity (WBA):**
  - **Method:** Ex vivo whole blood cultures from patients were inoculated with *M. tuberculosis* H37Rv to measure the bactericidal activity of the circulating drugs.

- **Primary Efficacy Objective:** To determine if the reduction in log sputum CFU counts over the treatment period had a 95% confidence interval that excluded zero.

## The Current Research Landscape

The following diagram illustrates the position of the completed EBA trial within the broader, ongoing development pathway for **Sutezolid**. Current research has moved into large-scale trials evaluating **Sutezolid** within novel combination regimens.



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The search results indicate that the field is advancing rapidly beyond the initial EBA studies:

- **Ongoing Research:** The **RAD-TB platform trial (ACTG A5409)** is a major adaptive phase 2 trial that began in January 2024. Its first "wave" is directly comparing different oxazolidinones, including two doses of **Sutezolid** (800 mg and 1600 mg daily), combined with a **Bedaquiline and Pretomanid (BPa) backbone** against the standard HRZE regimen [3].
- **Research Context:** Another trial, **SUDOCU**, has been evaluating **Sutezolid** at various doses (up to 800 mg twice daily) in combination with Bedaquiline, Delamanid, and Moxifloxacin [4]. The primary goal of these newer studies is to identify the optimal dose and combination for shorter, more effective, and safer pan-TB regimens.

## Interpretation and Future Directions

The initial EBA data successfully established **Sutezolid's** proof-of-concept for antibacterial activity in patients. The current research focus, as exemplified by the RAD-TB trial, is to determine:

- The **optimal dosing** of **Sutezolid** within a potent combination regimen.
- The **efficacy and safety** of these novel regimens compared to the decades-old standard of care.
- The potential for **Sutezolid** to form the backbone of a **universal, shorter-duration TB regimen** for both drug-sensitive and drug-resistant disease [3].

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## References

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2. Mycobactericidal Activity of Sutezolid (PNU-100480) in ... [journals.plos.org]
3. ACTG A5409 (RAD-TB): Study protocol for a phase 2 ... [pmc.ncbi.nlm.nih.gov]
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